

Essential Safety and Operational Guide for Handling AZ-33

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Compound of Interest

Compound Name: AZ-33

Cat. No.: B15615599

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety and logistical information for the handling of **AZ-33**, a potent inhibitor of lactate dehydrogenase A (LDHA). The following procedural guidance is designed to ensure safe laboratory practices and proper disposal of this chemical compound.

Quantitative Data Summary

For ease of reference and comparison, key quantitative data for **AZ-33** are summarized in the tables below.

Table 1: Chemical and Physical Properties

Property	Value
Molecular Formula	C ₂₅ H ₂₇ N ₃ O ₆ S
Molecular Weight	497.56 g/mol
Appearance	Solid
CAS Number	1370290-34-8

Table 2: Solubility Data

Solvent	Solubility
DMSO	100 mg/mL (200.98 mM)
Water	Insoluble
Ethanol	Insoluble

Table 3: Storage Conditions

Condition	Duration
Powder at -20°C	3 years
In solvent at -80°C	1 year
In solvent at -20°C	1 month

Personal Protective Equipment (PPE)

When handling **AZ-33**, appropriate personal protective equipment is mandatory to minimize exposure and ensure personal safety. The recommended PPE is outlined below.

Table 4: Recommended Personal Protective Equipment

Protection Type	Equipment
Eye/Face Protection	Safety glasses with side-shields or goggles.
Hand Protection	Compatible chemical-resistant gloves (e.g., nitrile rubber).
Skin and Body Protection	Laboratory coat, long-sleeved clothing, and closed-toe shoes.
Respiratory Protection	Not required under normal conditions of use with adequate ventilation. If dust is generated, a NIOSH-approved respirator is recommended.

Operational Plan: Handling and Storage

Strict adherence to the following procedures is crucial for the safe handling and storage of **AZ-33**.

Preparation and Handling:

- **Work Area:** Conduct all work with **AZ-33** in a well-ventilated chemical fume hood.
- **Avoid Dust Formation:** Handle the solid compound carefully to prevent the generation of dust.
- **Weighing:** Use a precision balance within the fume hood.
- **Solution Preparation:** Prepare solutions by dissolving the compound in a suitable solvent, such as DMSO. For in vivo studies, further dilution in appropriate vehicles like corn oil or a mixture of PEG300, Tween80, and ddH₂O may be necessary.[\[1\]](#)
- **Avoid Contact:** Prevent direct contact with skin, eyes, and clothing by wearing the recommended PPE.
- **Hygiene:** Wash hands thoroughly after handling.

Storage:

- **Container:** Keep the container tightly closed.
- **Temperature:** Store the solid compound at -20°C for long-term stability.[\[1\]](#)
- **Solutions:** For stock solutions in solvent, store at -80°C for up to one year or at -20°C for up to one month.[\[1\]](#)
- **Light:** Protect from light.

Disposal Plan

Proper disposal of **AZ-33** and its containers is essential to prevent environmental contamination and ensure regulatory compliance.

Waste Disposal:

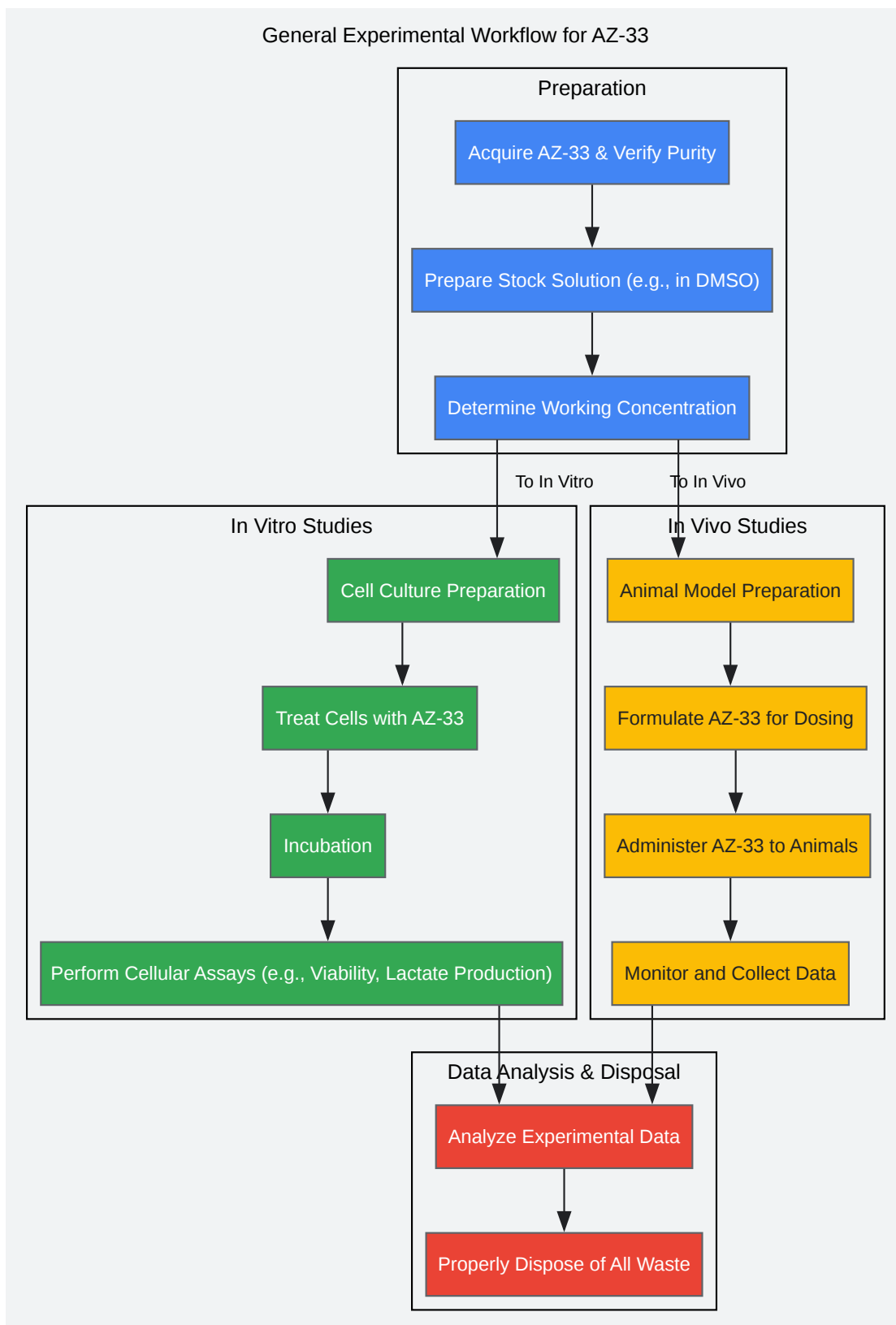
- **Chemical Waste:** Dispose of unused **AZ-33** and any solutions containing the compound as hazardous chemical waste.
- **Consult Regulations:** Follow all federal, state, and local regulations for hazardous waste disposal. Contact your institution's environmental health and safety (EHS) department for specific guidance.
- **Do Not Pour Down Drain:** Never dispose of **AZ-33** or its solutions down the drain.

Container Disposal:

- **Rinsing:** Triple rinse the empty container with a suitable solvent (e.g., DMSO followed by a solvent that can be disposed of according to local regulations).
- **Disposal of Rinsate:** Collect the rinsate and dispose of it as hazardous chemical waste.
- **Container:** Once thoroughly decontaminated, the container can be disposed of according to institutional guidelines for chemical containers.

Experimental Workflow

The following diagram outlines a general workflow for in vitro and in vivo experiments using **AZ-33**. This serves as a procedural guide to ensure a logical and safe progression of research activities.



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References

- 1. selleckchem.com [selleckchem.com]
- To cite this document: BenchChem. [Essential Safety and Operational Guide for Handling AZ-33]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15615599#personal-protective-equipment-for-handling-az-33\]](https://www.benchchem.com/product/b15615599#personal-protective-equipment-for-handling-az-33)

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